

# A Technical Guide to 3-Acetamidophthalic Anhydride: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 3-Acetamidophthalic Anhydride

Cat. No.: B045802

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## Introduction

**3-Acetamidophthalic anhydride** is a derivative of phthalic anhydride, distinguished by an acetamido group at the 3-position of the aromatic ring.<sup>[1]</sup> This modification significantly influences the molecule's electronic properties and chemical reactivity, making it a valuable and versatile intermediate in synthetic organic chemistry.<sup>[1][2]</sup> Its primary significance lies in its role as a key building block in the synthesis of active pharmaceutical ingredients (APIs), most notably Apremilast, a phosphodiesterase 4 (PDE4) inhibitor.<sup>[2][3]</sup> This guide provides an in-depth overview of its molecular structure, physicochemical properties, synthesis protocols, and key applications for professionals in research and drug development.

## Molecular and Structural Formula

The core structure of **3-acetamidophthalic anhydride** consists of a phthalic anhydride fused ring system with an N-acetylated amino group substituent. The electron-withdrawing nature of the acetamido group enhances the electrophilicity of the anhydride's carbonyl carbons, making them more susceptible to nucleophilic attack, a critical feature for its synthetic utility.<sup>[1][2]</sup>

Table 1: Molecular and Structural Identifiers

Identifier	Value
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NO <sub>4</sub> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	205.17 g/mol <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	N-(1,3-dioxo-1,3-dihydro-2-benzofuran-4-yl)acetamide <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	6296-53-3 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

| SMILES | CC(=O)NC1=CC=CC2=C1C(=O)OC2=O[\[3\]](#)[\[5\]](#)[\[6\]](#) |

## Physicochemical Properties

**3-Acetamidophthalic anhydride** is typically a white to off-white crystalline solid.[\[4\]](#)[\[8\]](#) It is sensitive to moisture, which can cause hydrolysis to the corresponding dicarboxylic acid.[\[2\]](#)[\[4\]](#)

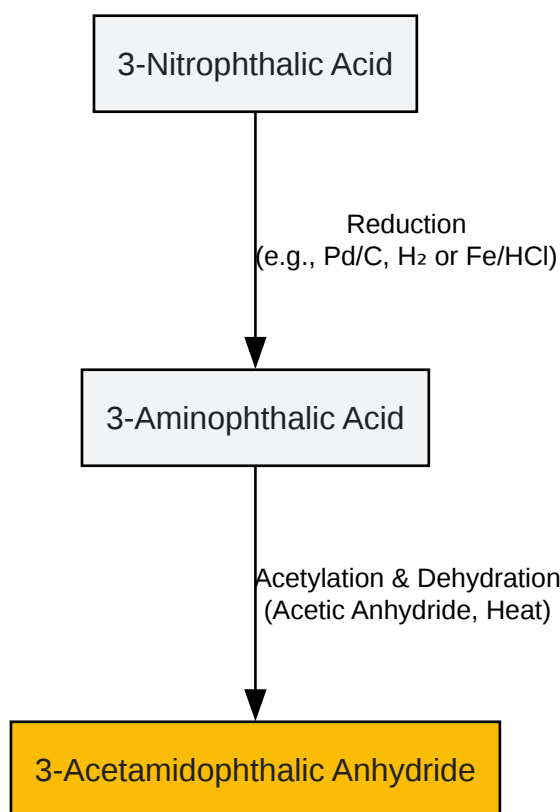
Table 2: Quantitative Physicochemical Data

Property	Value
Physical State	Solid, Crystalline Powder <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Appearance	White to Orange to Green powder/crystal <a href="#">[8]</a> <a href="#">[9]</a>
Melting Point	184 - 188 °C <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Solubility	Slightly soluble in water (1.2 g/L at 25 °C) <a href="#">[1]</a>
Density	1.512 ± 0.06 g/cm <sup>3</sup> <a href="#">[1]</a>

| Purity | ≥98.0% (GC, T)[\[4\]](#)[\[6\]](#) |

## Synthesis and Experimental Protocols

The most common and well-documented synthesis of **3-acetamidophthalic anhydride** begins with 3-nitrophthalic acid. The process involves a two-step sequence: reduction of the nitro group followed by acetylation and cyclization.[\[2\]](#)



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**Caption:** General synthesis workflow for **3-Acetamidophthalic anhydride**.

#### Detailed Experimental Protocol:

This protocol is adapted from established methodologies for the conversion of 3-aminophthalic acid to **3-acetamidophthalic anhydride**.<sup>[2][10][11]</sup>

- **Reaction Setup:** In a suitable reaction vessel, charge 3-aminophthalic acid (1 part by weight) and acetic anhydride (3 parts by weight).<sup>[10]</sup>
- **Heating and Dissolution:** Heat the mixture with constant stirring to approximately 120 °C. Continue heating until the solid is completely dissolved and the solution is clear.<sup>[10]</sup>
- **Reaction Completion:** Maintain the temperature to allow the reaction (acetylation of the amino group and dehydration to form the anhydride ring) to proceed to completion.<sup>[10]</sup>
- **Crystallization:** Once the reaction is complete, cool the system to a temperature between 0 °C and 5 °C to induce crystallization of the product.<sup>[10]</sup>

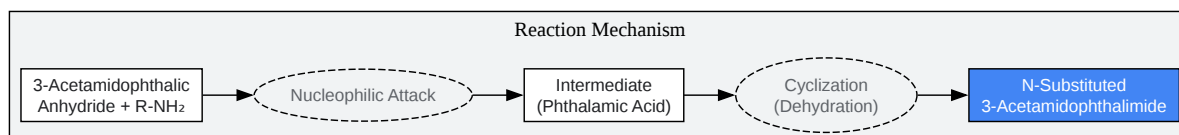
- Isolation and Purification: Collect the crystalline solid by filtration. Wash the filter cake with a non-polar solvent such as ether (2 x 1 part by volume) to remove residual acetic anhydride and other impurities.[10]
- Drying: Dry the purified product under vacuum to yield **3-acetamidophthalic anhydride**. [10]

## Chemical Reactivity and Key Applications

The reactivity of **3-acetamidophthalic anhydride** is dominated by the electrophilic nature of its carbonyl carbons, making it an excellent substrate for nucleophilic acyl substitution reactions. [12]

### Reaction with Amines:

The most significant reaction is its condensation with primary amines. This proceeds via a two-step mechanism involving a nucleophilic attack to open the anhydride ring, forming a phthalamic acid intermediate, which then undergoes intramolecular cyclization upon heating to form a stable N-substituted phthalimide. [2]



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**Caption:** Reaction mechanism of **3-Acetamidophthalic anhydride** with a primary amine.

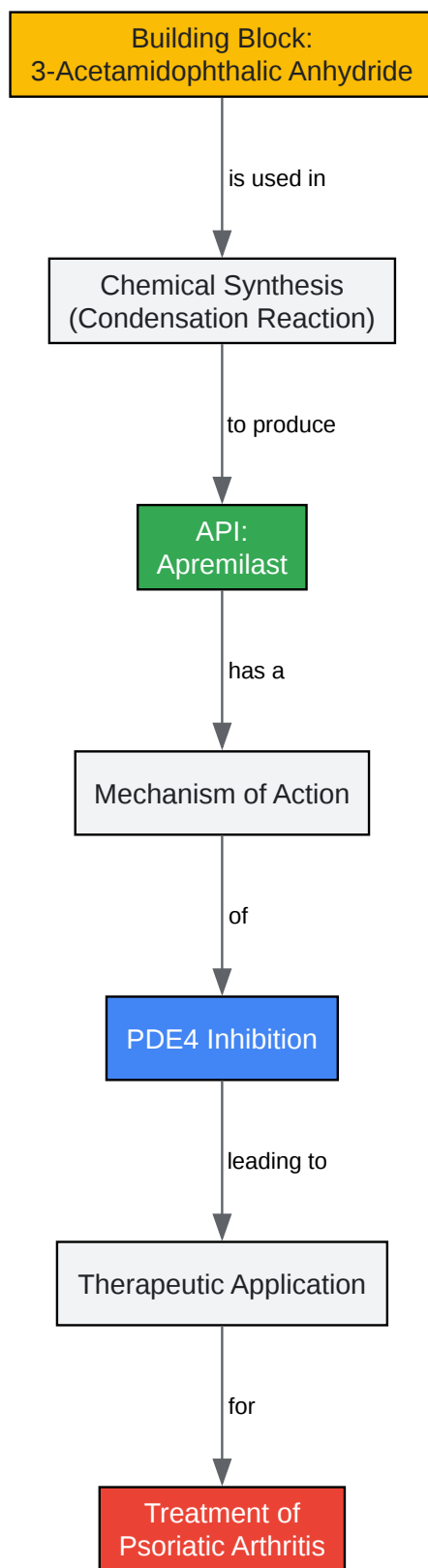
Primary Application: Synthesis of Apremilast

**3-Acetamidophthalic anhydride** is an essential precursor in the industrial synthesis of Apremilast, a small molecule inhibitor of phosphodiesterase 4 (PDE4) used to treat inflammatory conditions like psoriatic arthritis. [2] The synthesis involves the condensation of **3-acetamidophthalic anhydride** with the chiral amine (S)-2-(3-ethoxy-4-methoxyphenyl)-1-(methylsulfonyl)eth-2-ylamine. [2]

#### Other Applications:

Beyond its role in Apremilast synthesis, **3-acetamidophthalic anhydride** serves as an intermediate in the production of:

- Agrochemicals: Utilized in the development of certain herbicides and pesticides.[\[1\]](#)
- Polymers: Can be used to synthesize polyamide resins and other polymers, where its anhydride functionality is key for forming cross-linked structures.[\[1\]](#)
- Other Pharmaceuticals: Employed in the synthesis of various heterocyclic compounds and other bioactive molecules.[\[1\]](#)[\[2\]](#)



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**Caption:** Logical relationship of **3-Acetamidophthalic anhydride** to Apremilast's therapeutic use.

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